

Solubility Profile of 2,2-Dimethylsuccinic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2,2-Dimethylsuccinic acid

Cat. No.: B146840

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2,2-dimethylsuccinic acid** in water and select organic solvents. The information contained herein is intended to support research and development activities where this compound is of interest.

Core Quantitative Data

The solubility of **2,2-dimethylsuccinic acid** has been determined in aqueous and organic media. The following table summarizes the available quantitative data.

Solvent	Solubility	Temperature (°C)	Method
Water	70 mg/mL[1][2]	14	Not Specified
Water (Predicted)	91.5 g/L[1]	Not Specified	ALOGPS
Dimethyl Sulfoxide (DMSO)	100 mg/mL[3]	Not Specified	Not Specified
Dimethyl Sulfoxide (DMSO)	≥14.6 mg/mL[4]	Not Specified	Not Specified

Note: Quantitative solubility data for **2,2-dimethylsuccinic acid** in other common organic solvents such as ethanol, methanol, and acetone were not readily available in the surveyed

literature. However, a purification method involving crystallization from ethanol/ether or ethanol/chloroform suggests at least moderate solubility in these solvent systems.

Experimental Protocols

While specific experimental details for the solubility values of **2,2-dimethylsuccinic acid** are not extensively documented in the public domain, standard methodologies for determining the solubility of organic acids are well-established. The following protocols represent common approaches that are likely to have been used.

Gravimetric Method

The gravimetric method is a straightforward and widely used technique for determining solubility.

Protocol:

- **Saturation:** An excess amount of **2,2-dimethylsuccinic acid** is added to a known volume of the solvent in a sealed container.
- **Equilibration:** The mixture is agitated at a constant temperature for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.
- **Separation:** The saturated solution is carefully separated from the excess solid by filtration or centrifugation.
- **Solvent Evaporation:** A precisely measured volume of the clear, saturated solution is transferred to a pre-weighed container. The solvent is then evaporated under controlled conditions (e.g., in a vacuum oven) until a constant weight of the dried solute is achieved.
- **Calculation:** The solubility is calculated by dividing the mass of the dried solute by the volume of the solvent used.

Shake-Flask Method followed by HPLC Analysis

This method is a highly accurate and commonly employed technique in the pharmaceutical industry.

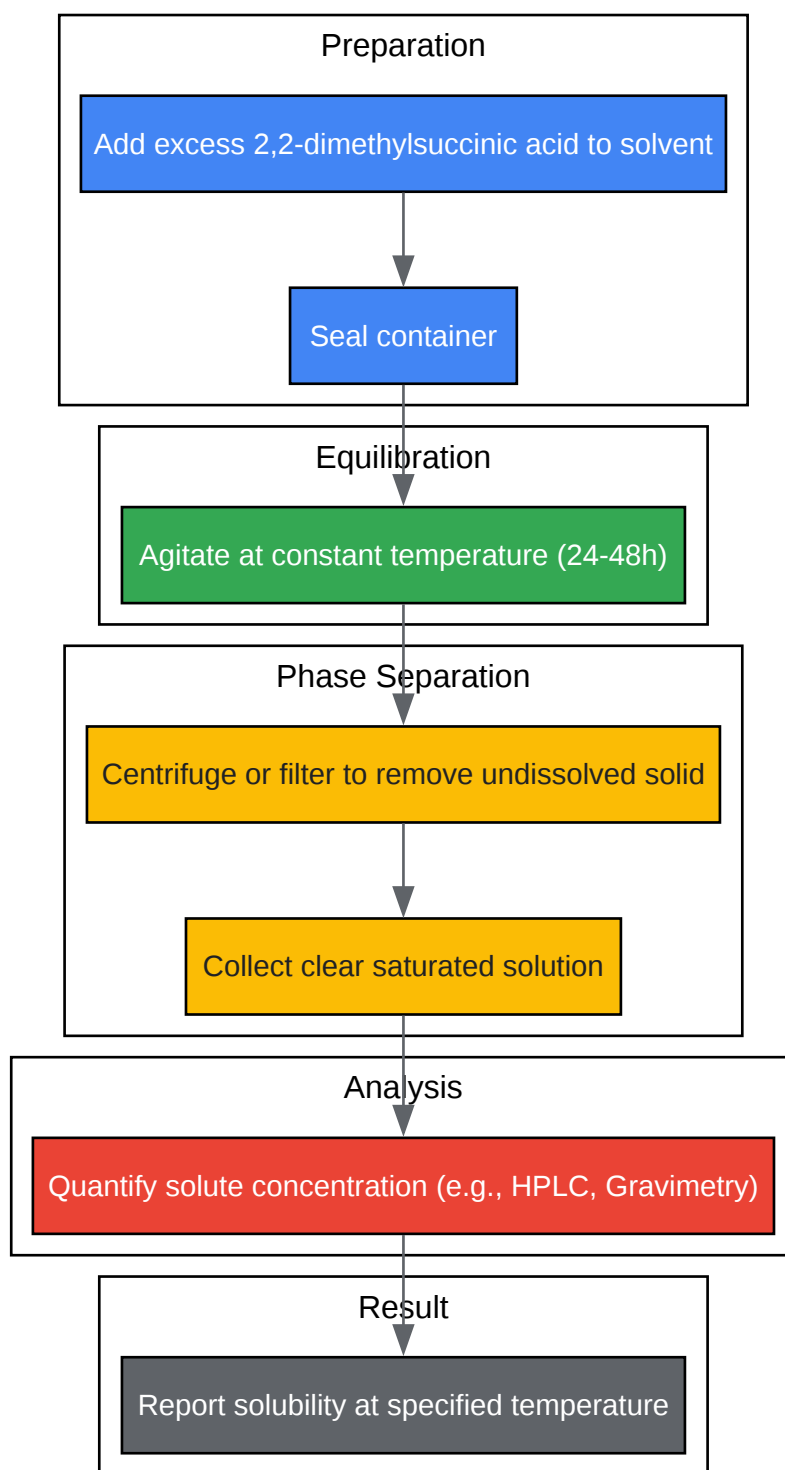
Protocol:

- **Saturation and Equilibration:** Similar to the gravimetric method, a supersaturated solution is prepared and allowed to equilibrate.
- **Phase Separation:** The undissolved solid is removed by centrifugation and/or filtration through a chemically inert filter.
- **Quantification:** The concentration of **2,2-dimethylsuccinic acid** in the clear filtrate is determined using High-Performance Liquid Chromatography (HPLC). A calibration curve is generated using standard solutions of the compound at known concentrations to ensure accurate quantification.
- **Data Reporting:** The solubility is reported in units such as mg/mL or mol/L at the specified temperature.

Logical Workflow and Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates a general workflow for determining the solubility of a solid compound like **2,2-dimethylsuccinic acid**.



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Caption: General workflow for determining the solubility of a solid compound.

Involvement in Metabolic Pathways

2,2-Dimethylsuccinic acid is recognized as a metabolite involved in fatty acid metabolism. However, a specific, detailed signaling pathway involving this molecule is not well-defined in publicly available literature, precluding the generation of a detailed pathway diagram at this time. Further research into the specific enzymatic reactions and regulatory mechanism involving **2,2-dimethylsuccinic acid** within fatty acid metabolism is required to construct an accurate visualization.

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